

Mass spectrometry fragmentation pattern of 4-Methoxy-5-methylpyrimidine

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Compound of Interest

Compound Name: 4-Methoxy-5-methylpyrimidine

CAS No.: 17758-12-2

Cat. No.: B096741

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Comparative Mass Spectrometry Profiling: 4-Methoxy-5-methylpyrimidine

Executive Summary

4-Methoxy-5-methylpyrimidine (CAS: 14301-38-3) presents a unique analytical challenge in drug development and impurity profiling due to its structural similarity to regioisomers like 4-methoxy-6-methylpyrimidine. Accurate differentiation is critical, as the position of the methyl group (C5 vs. C6) significantly alters the pharmacophore's electronic properties and metabolic stability.

This guide provides a definitive technical comparison of the mass spectrometry (MS) fragmentation patterns of **4-Methoxy-5-methylpyrimidine** against its key structural alternatives. By leveraging the "Ortho Effect"—a specific interaction between the C4-methoxy and C5-methyl groups—analysts can confidently distinguish this compound from its isomers using standard Electron Ionization (EI) MS workflows.

Mechanistic Fragmentation Analysis

The fragmentation of **4-Methoxy-5-methylpyrimidine** under Electron Ionization (70 eV) is governed by the stability of the pyrimidine ring and the lability of the methoxy substituent. Unlike its isomers, the C5-methyl group is ortho to the C4-methoxy group, creating a unique steric and electronic environment that facilitates specific hydrogen transfer mechanisms.

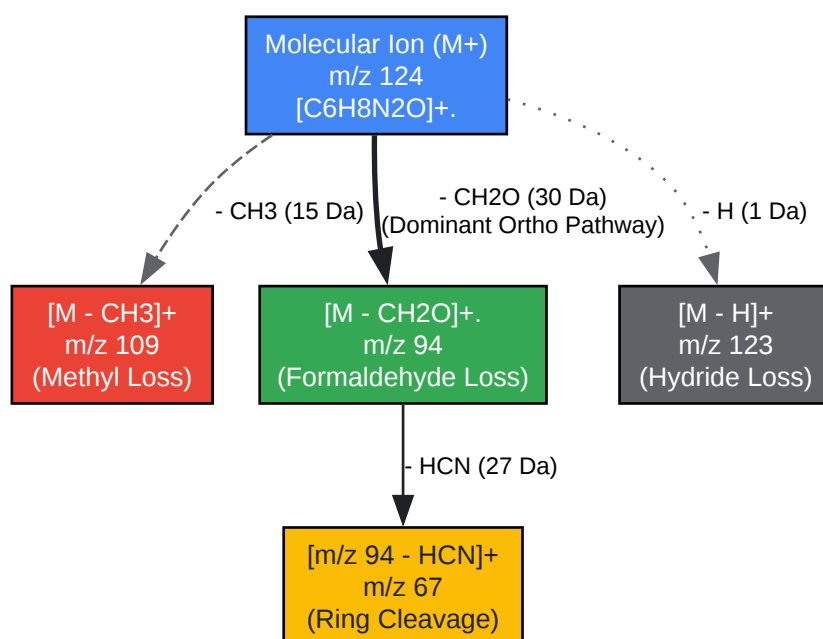
Key Fragmentation Pathways

- Molecular Ion (m/z 124): The parent ion appears at m/z 124. It is relatively stable due to the aromatic pyrimidine system.
- Primary Pathway: Loss of Formaldehyde (m/z 94):
 - Mechanism: A four-centered rearrangement involving the transfer of a hydrogen atom from the methoxy methyl group to the ring nitrogen or oxygen, followed by the expulsion of neutral formaldehyde (30 Da).
 - Result: Formation of the 5-methylpyrimidine radical cation at m/z 94.
 - Significance: This is typically the base peak or a high-intensity fragment in methoxypyrimidines.
- Secondary Pathway: Methyl Radical Loss (m/z 109):
 - Mechanism: Direct cleavage of the methyl group from the methoxy substituent.
 - Result: Formation of the cation at m/z 109.
 - Differentiation: This pathway competes with formaldehyde loss but is often less favorable in the presence of the ortho-methyl group, which stabilizes the transition state for formaldehyde elimination.
- Ring Cleavage (RDA & HCN Loss):

- The ion at m/z 94 further fragments by losing hydrogen cyanide (HCN, 27 Da) to yield m/z 67, a characteristic signature of the pyrimidine core.

Fragmentation Pathway Diagram

The following diagram illustrates the specific decay logic for **4-Methoxy-5-methylpyrimidine**, highlighting the critical m/z transitions.



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Caption: Mechanistic fragmentation tree for **4-Methoxy-5-methylpyrimidine** showing the dominant formaldehyde loss pathway facilitated by the ortho-methyl group.

Comparative Profiling: The "Ortho Effect" Advantage

The core challenge in analyzing substituted pyrimidines is distinguishing between regioisomers. The table below compares **4-Methoxy-5-methylpyrimidine** with its primary isomer (6-methyl) and analogue (des-methyl).

Table 1: Spectral Differentiation Matrix

Feature	4-Methoxy-5-methylpyrimidine (Target)	4-Methoxy-6-methylpyrimidine (Isomer)	4-Methoxypyrimidine (Analogue)
Structure	Ortho (1,2-relationship)	Meta (1,3-relationship)	No methyl substituent
Molecular Ion ()	m/z 124	m/z 124	m/z 110
Base Peak (Typical)	m/z 94 ()	m/z 95 or 109 (Mixed)	m/z 80 ()
Ortho Effect	Strong. Proximity of 5-Me to 4-OMe facilitates H-transfer, boosting the m/z 94 signal.	Absent. 6-Me is too distant. Fragmentation is less specific; higher relative abundance of m/z 109 ().	N/A
Diagnostic Ratio	High Ratio: (m/z 94) / (m/z 109)	Low Ratio: (m/z 94) / (m/z 109)	N/A
Key Fragment	m/z 67 (from m/z 94)	m/z 67 (from m/z 94)	m/z 53 (from m/z 80)

Why This Matters

- Target (5-Me): The ortho geometry stabilizes the transition state for formaldehyde loss. You will observe a "cleaner" spectrum dominated by the m/z 94 ion.
- Isomer (6-Me): Lacking the ortho-stabilization, the direct cleavage of the methyl radical (m/z 109) competes more effectively. A spectrum with a significantly higher m/z 109 relative intensity suggests the meta isomer.

Experimental Protocol (GC-EI-MS)

To replicate these results and ensure reproducible differentiation, follow this standardized protocol. This workflow minimizes in-source fragmentation variability.

Workflow Diagram



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Caption: Standardized GC-EI-MS workflow for pyrimidine isomer differentiation.

Step-by-Step Methodology

- Sample Preparation:
 - Dissolve 1 mg of the standard in 1 mL of HPLC-grade Methanol or Acetonitrile.
 - Critical: Avoid protic solvents if derivatization is not intended, though methanol is acceptable for direct injection.
- GC Parameters:
 - Column: HP-5ms (30 m × 0.25 mm, 0.25 µm) or equivalent non-polar phase.
 - Inlet: Split mode (20:1), 250°C.
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Oven Program: 60°C (1 min) → 15°C/min → 280°C (3 min).
- MS Parameters:
 - Ionization: Electron Impact (EI) at 70 eV.
 - Source Temp: 230°C. (Higher temps may induce thermal degradation).
 - Scan Range: m/z 40–400.
- Data Validation:

- Extract ion chromatograms (EIC) for m/z 124, 109, and 94.
- Calculate the ratio of Intensity(94) / Intensity(109). A ratio > 5 typically indicates the 5-methyl (ortho) isomer, whereas a ratio < 2 suggests the 6-methyl (meta) isomer.

References

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Sources

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